

An In-Depth Technical Guide to Acetamide, 2-amino-N-hydroxy- (Glycinohydroxamic Acid)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Acetamide, 2-amino-N-hydroxy-

CAS No.: 5349-80-4

Cat. No.: B1266395

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Introduction

Acetamide, 2-amino-N-hydroxy-, more commonly known as glycinohydroxamic acid, is the simplest alpha-amino hydroxamic acid. It belongs to a significant class of organic compounds that have garnered substantial interest in medicinal chemistry and drug development. The hydroxamic acid functional group (-CONHOH) is a powerful metal-chelating moiety, a characteristic that underpins the biological activity of many of its derivatives.^[1] This guide provides a comprehensive overview of the structure, properties, and scientific context of glycinohydroxamic acid, offering field-proven insights for professionals engaged in chemical research and therapeutic design.

The core of glycinohydroxamic acid's utility lies in its structural simplicity combined with the potent functionality of the hydroxamic acid group. This moiety is a known pharmacophore responsible for the inhibition of various metalloenzymes, making it a valuable scaffold in the design of novel therapeutics.^{[1][2]} This document will delve into the fundamental aspects of this molecule, from its chemical identity to its biological significance and the principles of its synthesis and analysis.

Chemical Structure and Identification

The foundational step in understanding any chemical entity is a precise definition of its structure and nomenclature. Glycinohydroxamic acid is structurally derived from the amino acid glycine, where the carboxylic acid group is formally condensed with hydroxylamine.[3]

Molecular Structure

The structure comprises a central carbonyl carbon double-bonded to an oxygen atom and single-bonded to both a nitrogen atom (part of the hydroxylamine group) and a methylene group (-CH₂-), which is in turn bonded to a primary amine (-NH₂).

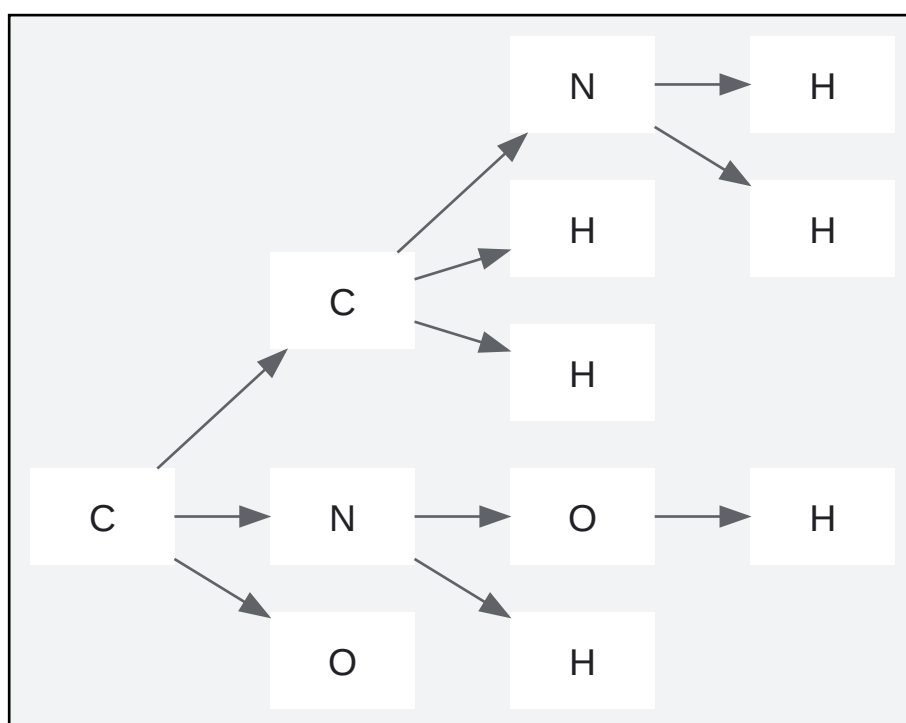


Figure 1: 2D Chemical Structure of Glycinohydroxamic Acid

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Caption: 2D structure of **Acetamide, 2-amino-N-hydroxy-**.

Chemical Identifiers

Accurate identification is critical for database searches, procurement, and regulatory submissions. The key identifiers for this compound are summarized below.

Identifier	Value	Source
IUPAC Name	2-amino-N-hydroxyacetamide	[4]
Synonyms	Glycinohydroxamic acid, Glycine hydroxamate, 2- Aminoacetohydroxamic acid	[3][4]
CAS Registry Number	5349-80-4	[4]
Molecular Formula	C ₂ H ₆ N ₂ O ₂	[4]
Molecular Weight	90.08 g/mol	[3]
Canonical SMILES	C(C(=O)NO)N	[4]
InChI Key	VDBCTDQYMZSQFQ- UHFFFAOYSA-N	[4]

Physicochemical and Computed Properties

The physicochemical properties of a molecule are paramount as they dictate its solubility, stability, and pharmacokinetic behavior. While extensive experimental data for glycinohydroxamic acid is not widely published, computational models provide valuable estimations.

Property	Value (Computed)	Source
XLogP3	-1.9	[3]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	3	[3]
Topological Polar Surface Area	75.4 Å ²	[3]
Rotatable Bond Count	1	[3]

- Interpretation for Drug Development: The highly negative XLogP3 value indicates that the molecule is very hydrophilic, suggesting good aqueous solubility but potentially poor passive

diffusion across biological membranes. The high count of hydrogen bond donors and acceptors further supports its hydrophilic nature and potential for strong interactions with biological targets.

Synthesis and Reactivity

General Principles of Synthesis

The synthesis of hydroxamic acids is a well-established field in organic chemistry. The most common and direct approach involves the reaction of an activated carboxylic acid derivative, typically an ester, with hydroxylamine or its salt.^[5] For glycinohydroxamic acid, a plausible and efficient synthesis strategy begins with N-protected glycine to prevent side reactions involving the free amine.

The rationale for this multi-step approach is rooted in ensuring chemoselectivity:

- **Step 1: N-Protection:** The primary amine of glycine is nucleophilic and would compete with hydroxylamine in reacting with the activated carboxyl group. Therefore, it must be protected with a suitable protecting group (e.g., Boc, Cbz) that is stable to the subsequent reaction conditions but can be removed cleanly.
- **Step 2: Carboxyl Activation:** The carboxylic acid is converted into a more reactive species, such as a methyl or ethyl ester, to facilitate nucleophilic acyl substitution by hydroxylamine.
- **Step 3: Hydroxamic Acid Formation:** The ester is treated with hydroxylamine hydrochloride in the presence of a base (like KOH or NaOH) to neutralize the HCl and generate free hydroxylamine in situ, which then attacks the ester carbonyl.
- **Step 4: Deprotection:** The N-protecting group is removed under conditions that do not affect the newly formed hydroxamic acid moiety (e.g., acidolysis for a Boc group).

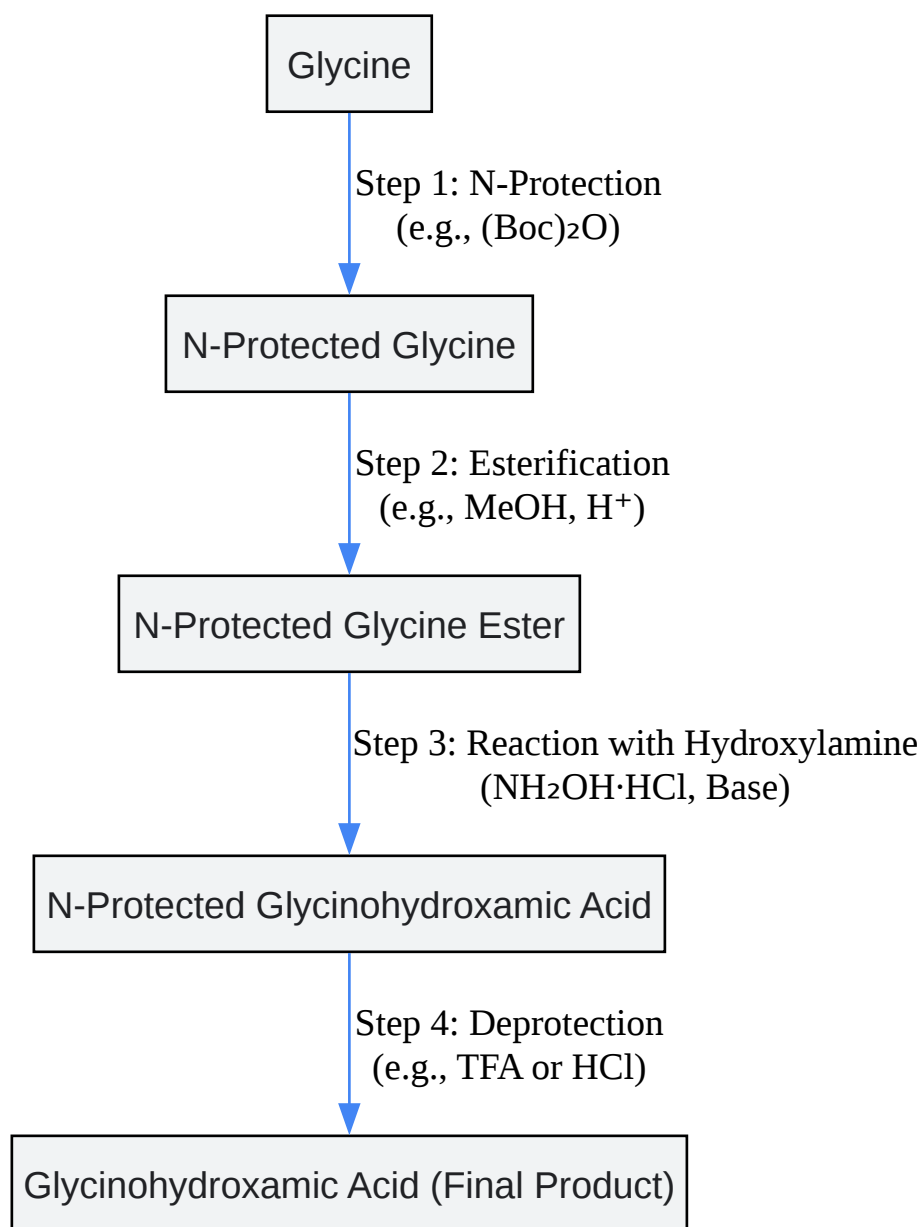


Figure 2: General Synthetic Workflow for Glycinohydroxamic Acid

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Caption: A logical workflow for the synthesis of Glycinohydroxamic Acid.

Biological and Pharmacological Significance

Mechanism of Action: Metalloenzyme Inhibition

The primary mechanism underlying the biological activity of hydroxamic acids is their ability to act as potent inhibitors of metalloenzymes.^[1] These enzymes utilize a metal ion, often zinc

(Zn^{2+}), within their active site to catalyze biochemical reactions. The hydroxamic acid functional group acts as a bidentate ligand, coordinating the metal ion with high affinity through its carbonyl oxygen and hydroxyl oxygen atoms. This chelation disrupts the normal catalytic function of the enzyme, leading to its inhibition.[5]

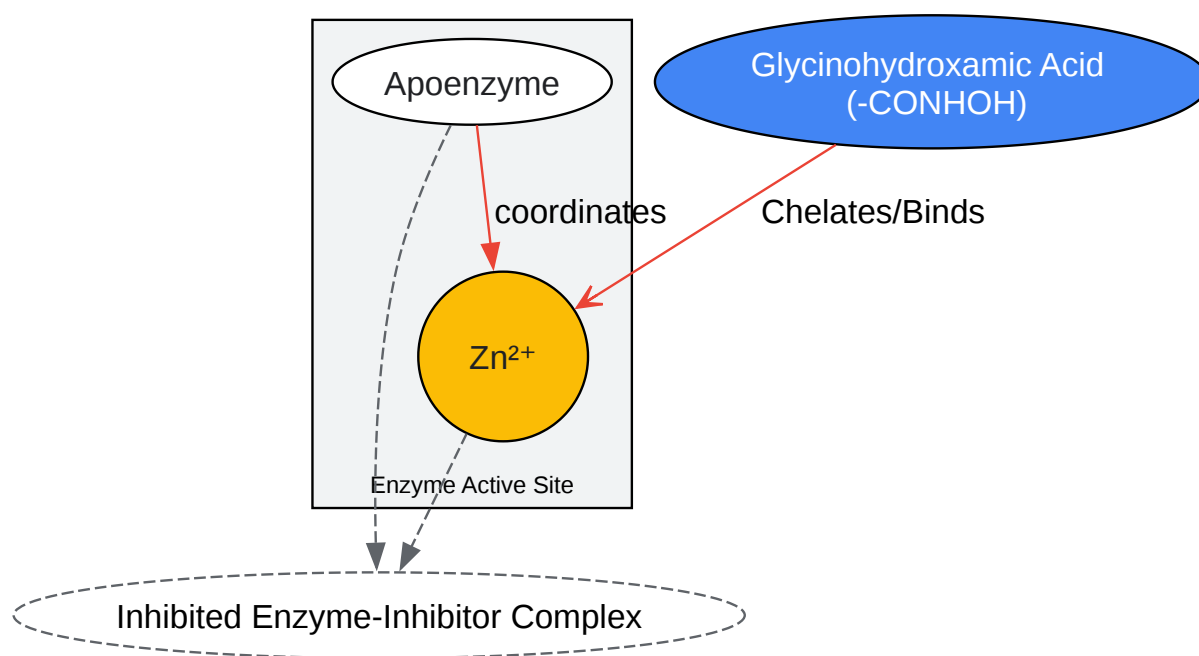


Figure 3: Mechanism of Metalloenzyme Inhibition

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Caption: Chelation of the active site metal ion by the hydroxamic acid moiety.

Specific Biological Activity

While the hydroxamic acid class has broad activity, specific derivatives exhibit selectivity for certain enzymes. Glycinohydroxamic acid has been identified as an inhibitor of glycine dehydrogenase (aminomethyl-transferring) (EC 1.4.4.2).[3] This enzyme is part of the glycine cleavage system, a critical pathway in amino acid metabolism. Inhibition of this enzyme can have significant effects on cellular processes that depend on glycine metabolism. The simple structure of glycinohydroxamic acid makes it a valuable tool compound for studying the glycine cleavage system and a foundational scaffold for designing more complex and selective inhibitors.

Proposed Analytical Methodologies

A self-validating system requires robust analytical methods for quality control and quantification. Although a specific, validated method for glycinohydroxamic acid is not prominent in the literature, a standard approach using reverse-phase high-performance liquid chromatography (RP-HPLC) can be proposed based on its structural properties.

Principles of HPLC Method Development

Given its high polarity, glycinohydroxamic acid is an ideal candidate for analysis by RP-HPLC, potentially with an aqueous-rich mobile phase or by using a column designed for polar analytes.

- **Stationary Phase:** A C18 column is a standard starting point, but for better retention of this polar molecule, an embedded polar group (e.g., polar-endcapped C18) or a HILIC (Hydrophilic Interaction Liquid Chromatography) column could be necessary.
- **Mobile Phase:** A gradient elution starting with a high percentage of aqueous buffer (e.g., water with 0.1% formic acid or trifluoroacetic acid for good peak shape) and ramping to an organic solvent like acetonitrile or methanol would be effective.
- **Detection:** The amide chromophore allows for UV detection, likely in the low UV range (e.g., 200-220 nm). For higher sensitivity and structural confirmation, coupling the HPLC to a mass spectrometer (LC-MS) is the gold standard. The expected molecular ion $[M+H]^+$ would be at m/z 91.05.

Sample Protocol: Conceptual HPLC-UV Method

- **Column:** C18 Reverse-Phase Column (e.g., 4.6 x 150 mm, 5 μ m).
- **Mobile Phase A:** 0.1% Formic Acid in Water.
- **Mobile Phase B:** Acetonitrile.
- **Gradient:** Start at 5% B, hold for 2 minutes; ramp to 95% B over 10 minutes; hold for 2 minutes; return to 5% B and re-equilibrate.
- **Flow Rate:** 1.0 mL/min.

- Injection Volume: 10 μ L.
- Detection: UV at 210 nm.
- Column Temperature: 30 $^{\circ}$ C.
- Self-Validation: This protocol must be validated by assessing specificity, linearity, accuracy, precision, and limits of detection (LOD) and quantification (LOQ) according to standard guidelines (e.g., ICH Q2(R1)).

Conclusion

Acetamide, 2-amino-N-hydroxy- (glycinohydroxamic acid) represents a fundamental molecular scaffold of significant interest to the scientific community. Its structure, centered around the metal-chelating hydroxamic acid moiety, provides a basis for its documented role as a metalloenzyme inhibitor, specifically targeting glycine dehydrogenase. While detailed experimental characterization data is sparse in readily accessible literature, its properties can be reliably inferred from computational data and the well-understood chemistry of its functional groups. The principles outlined in this guide for its synthesis and analysis provide a robust framework for researchers and drug development professionals to confidently work with and innovate upon this versatile molecule.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Acetamide, 2-amino-N-hydroxy- (Glycino)hydroxamic Acid]]. BenchChem, [2026]. [Online PDF]. Available at:

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